

# Ammonium thiosulfate CAS number and safety data

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## Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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An In-depth Technical Guide to **Ammonium Thiosulfate**: CAS Number and Safety Data

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **ammonium thiosulfate**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific applications where this compound is utilized.

## Chemical Identification

- Chemical Name: **Ammonium thiosulfate**
- CAS Number: 7783-18-8[1][2][3]
- Molecular Formula:  $(\text{NH}_4)_2\text{S}_2\text{O}_3$ [1]
- Molecular Weight: 148.21 g/mol [2]
- Synonyms: Ammonium hyposulfite, Thiosulfuric acid, diammonium salt

## Physical and Chemical Properties

**Ammonium thiosulfate** is a white crystalline solid that is highly soluble in water. It is commonly available as a colorless to pale yellow liquid solution.

| Property       | Value   | Reference |
|----------------|---|-----------|
| Physical State | White crystalline solid or colorless solution |           |
| Melting Point  | 150 °C (decomposes)                           |           |
| Density        | 1.679 g/mL at 25 °C                           |           |
| pH             | 7.0 - 8.5 (for the solution)                  |           |
| Solubility     | Highly soluble in water                       |           |

## Toxicological Data

The following tables summarize the acute toxicity data for **ammonium thiosulfate**.

### Acute Oral Toxicity

| Species | Route | LD50                 | Reference |
|---------|-------|----------------------|-----------|
| Rat     | Oral  | 1,950 - 2,890 mg/kg  |           |
| Mouse   | Oral  | 2,100 - >3,000 mg/kg |           |

### Acute Inhalation Toxicity

| Species | Route      | LC50                      | Exposure Time | Reference |
|---------|------------|---------------------------|---------------|-----------|
| Rat     | Inhalation | > 2,260 mg/m <sup>3</sup> | 4 hours       |           |
| Mouse   | Inhalation | > 1,800 mg/m <sup>3</sup> | 4 hours       |           |

### Ecotoxicity Data

| Species  | Test         | LC50/EC50    | Exposure Time | Reference |
|--|--------------|--------------|---------------|-----------|
| Bluegill ( <i>Lepomis macrochirus</i> )            | Static acute | 1,000 mg/L   | 96 hours      |           |
| Rainbow Trout ( <i>Oncorhynchus mykiss</i> )       | Static acute | 770 mg/L     | 96 hours      |           |
| Sheepshead Minnow ( <i>Cyprinodon variegatus</i> ) | Static acute | > 1,000 mg/L | 96 hours      |           |
| Mysid Shrimp ( <i>Americamysis bahia</i> )         | Static acute | 77 mg/L      | 96 hours      |           |
| Daphnia magna (Water flea)                         | Static test  | 230 mg/L     | 48 hours      |           |

## Hazard Identification and Safety Precautions

**Ammonium thiosulfate** is generally considered to have low toxicity to humans. However, it may cause irritation upon contact with eyes, skin, or the respiratory tract. Ingestion can lead to gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical goggles or safety glasses.
- Hand Protection: Wear protective gloves, such as neoprene rubber gloves.
- Skin and Body Protection: Wear suitable protective clothing and an apron to prevent skin contact.
- Respiratory Protection: If mist may be generated, a NIOSH/MSHA approved mist respirator should be worn.

#### Handling and Storage:

- Use in a well-ventilated area.
- Avoid contact with eyes, skin, and clothing.
- Wash thoroughly after handling.
- Store in a cool, well-ventilated place away from incompatible materials such as strong acids, strong bases, and strong oxidizers.

## Experimental Protocols

The toxicological data presented in safety data sheets are typically generated using standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicological endpoints.

### Acute Oral Toxicity (OECD Guideline 401 - Historical)

While now rescinded and replaced by alternative methods that reduce animal use, the historical OECD Guideline 401 provides context for LD50 data.

- Principle: The test substance is administered in graduated doses to several groups of experimental animals (typically rats) by oral gavage.
- Procedure:
  - Animals are fasted prior to dosing.
  - The substance is administered in a single dose.
  - Animals are observed for mortality, clinical signs of toxicity, and behavioral changes for at least 14 days.
  - Body weights are recorded weekly.
  - A necropsy of all animals is performed at the end of the study.

- Endpoint: The LD50 (median lethal dose) is calculated, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.

## Acute Inhalation Toxicity (OECD Guideline 403)

This guideline is used to assess the health hazards of a substance upon short-term inhalation exposure.

- Principle: Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in a dynamic inhalation chamber for a defined period.
- Procedure:
  - Several groups of animals are exposed to different concentrations of the test substance, typically for 4 hours.
  - A control group is exposed to clean air under the same conditions.
  - Animals are observed for signs of toxicity during and after exposure for a period of at least 14 days.
  - Observations include changes in skin, fur, eyes, respiratory and circulatory systems, as well as behavioral patterns.
  - Body weights are recorded, and a gross necropsy is performed on all animals.
- Endpoint: The LC50 (median lethal concentration) is determined, representing the concentration of the chemical in the air that is expected to kill 50% of the test animals during the exposure period.

## Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test evaluates the acute toxicity of substances to aquatic invertebrates.

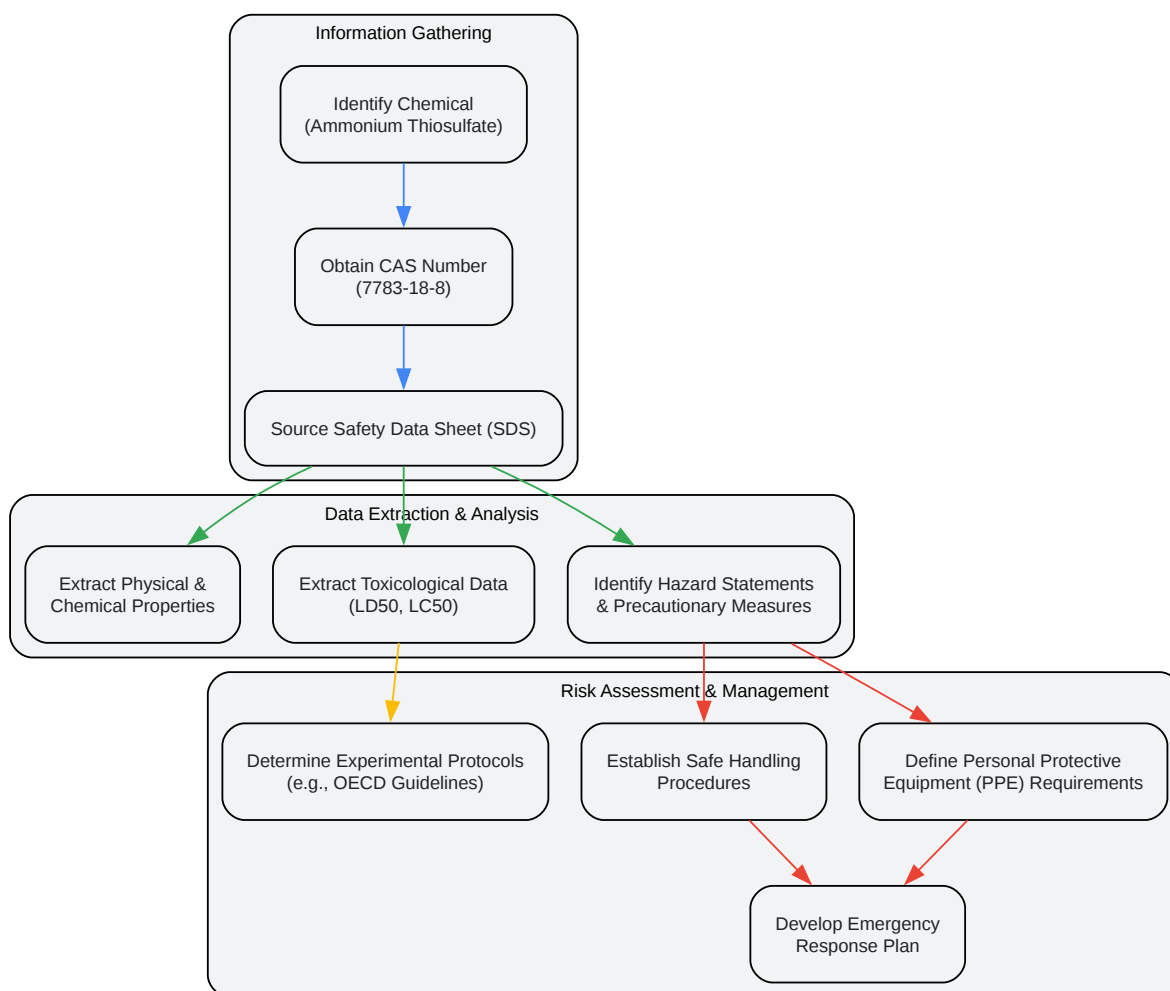
- Principle: Young Daphnia (water fleas), less than 24 hours old, are exposed to the test substance in a static or semi-static system for 48 hours.

- Procedure:
  - At least five concentrations of the test substance are prepared in a suitable aqueous medium.
  - Daphnia are introduced into the test vessels containing the different concentrations and a control.
  - The number of immobilized Daphnia (those that are unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
  - Water quality parameters such as pH, dissolved oxygen, and temperature are monitored.
- Endpoint: The EC50 (median effective concentration) is calculated, which is the concentration of the test substance that immobilizes 50% of the Daphnia after 48 hours of exposure.

## Diagrams

### Chemical Safety Assessment Workflow

The following diagram illustrates a logical workflow for the safety assessment of a chemical substance like **ammonium thiosulfate**.

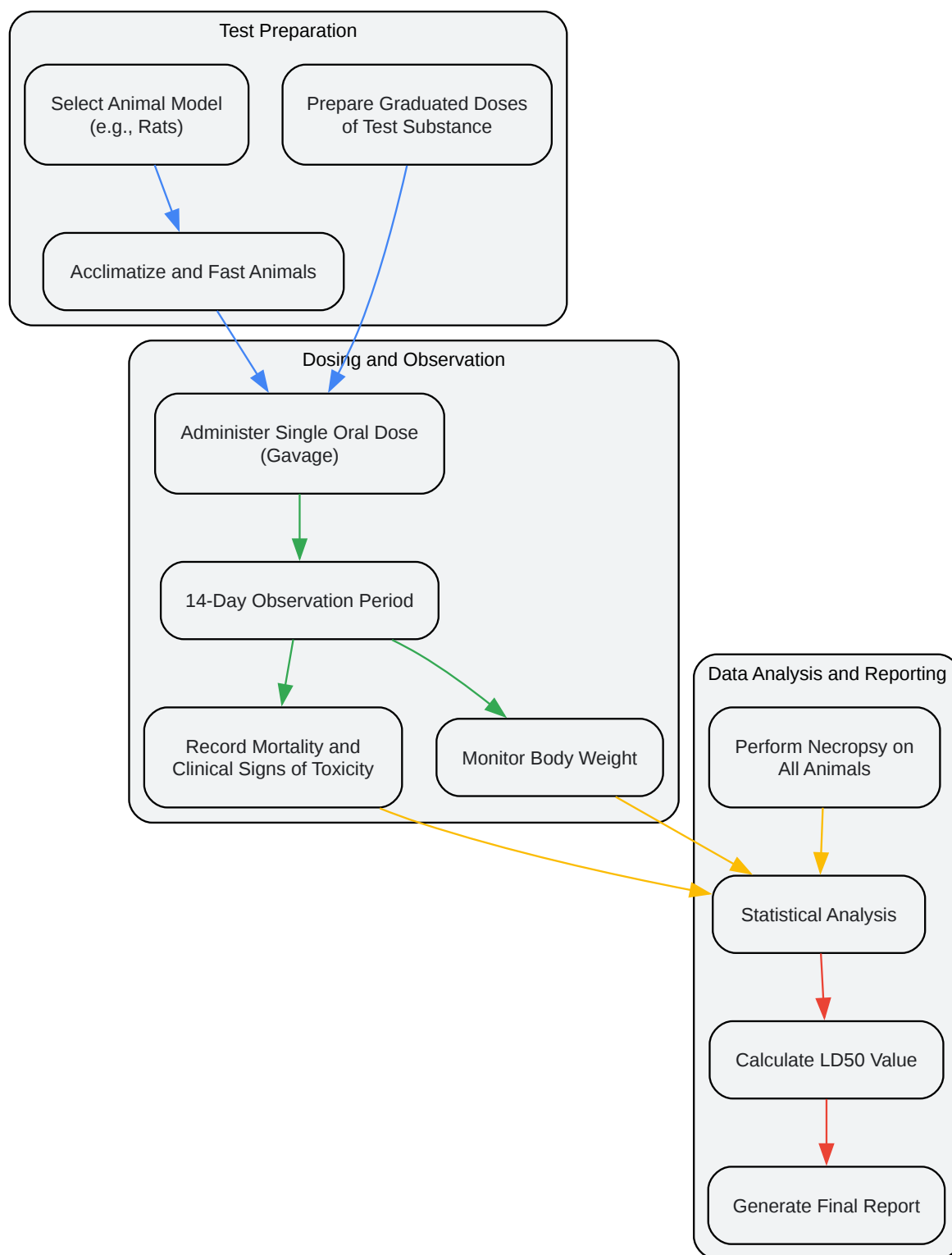


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Caption: Workflow for chemical safety assessment.

## Acute Oral Toxicity Testing Logic

This diagram outlines the logical steps involved in an acute oral toxicity test.



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Caption: Logic of acute oral toxicity testing.

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## References

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